

What is the chemical structure of Basic Brown 4?

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Compound of Interest

Compound Name: Basic Brown 4

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An In-depth Technical Guide to the Chemical Profile of **Basic Brown 4** (C.I. 21010)

Abstract

Basic Brown 4, also known under the common names Bismarck Brown R and C.I. 21010, is a prominent member of the diazo class of synthetic dyes.[1][2] Structurally, it is characterized by two azo groups ($-N=N-$) that connect substituted toluene and benzene rings, forming a complex cationic chromophore. This guide provides a comprehensive technical examination of the chemical structure of **Basic Brown 4**, its physicochemical properties, synthesis pathway, and key applications. We will delve into the structural basis for its dyeing capabilities, outline a standard protocol for its use in biological staining, and provide essential safety and handling information. This document is intended to serve as a detailed resource for professionals requiring a deep understanding of this versatile chemical compound.

Chemical Identification and Nomenclature

Accurate identification is critical in scientific applications. **Basic Brown 4** is known by numerous synonyms, and multiple CAS Registry Numbers may be encountered, often referring to the dihydrochloride salt or mixtures.[3][4] The compound's core identity is defined by its Colour Index (C.I.) number, 21010.[2][5][6]

Identifier	Value	Source
IUPAC Name	4-[[3-[(2,4-diamino-5-methylphenyl)diazenyl]-4-methylphenyl]diazenyl]-6-methylbenzene-1,3-diamine;dihydrochloride	PubChem[3]
Common Names	Bismarck Brown R, Basic Brown RC, Vesuvine, Manchester Brown	[2][3][4]
C.I. Number	21010	[2][5][6]
CAS Registry Numbers	5421-66-9 (dihydrochloride), 8005-78-5, 104744-50-5	[3][4][7]
Molecular Formula	C ₂₁ H ₂₆ Cl ₂ N ₈ (dihydrochloride salt)	[3][7][8]
Molecular Weight	461.4 g/mol (dihydrochloride salt)	[7][8]
SMILES	CC1=C(C=C(C=C1)N=NC2=C(C=C(C(=C2)C)N)N)N=NC3=C(C=C(C(=C3)C)N)N.Cl.Cl	PubChem[3]
InChIKey	WLKAMFOFXCYDK-UHFFFAOYSA-N	PubChem[3]

Core Chemical Structure and Properties

Structural Elucidation

Basic Brown 4 is a disazo (or bis-azo) dye, meaning it contains two azo linkages.[1][4] The core scaffold is derived from 4-methyl-1,3-phenylenediamine (2,4-toluenediamine). The structure's cationic nature, which is fundamental to its classification as a "basic" dye, arises from the protonation of its multiple amine functional groups in acidic to neutral solutions. This positive charge facilitates strong electrostatic interactions with anionic substrates such as the

phosphate backbone of DNA, acidic mucins in tissues, and the surfaces of cellulose, wool, and silk fibers.

The chromophore—the part of the molecule responsible for absorbing light and thus producing color—is the extensive conjugated system of pi electrons spanning the aromatic rings and the azo bridges. The methyl and amino substituents on the rings act as auxochromes, modifying the wavelength of absorbed light and deepening the color to the characteristic reddish-brown.

Caption: 2D Chemical Structure of **Basic Brown 4** (Free Base).

Physicochemical Properties

The physical properties of **Basic Brown 4** dictate its handling, storage, and application methods. It is typically supplied as a reddish-brown powder with good solubility in water and ethanol, a key requirement for preparing staining and dyeing solutions.[\[2\]](#)[\[4\]](#)[\[9\]](#)

Property	Value	Source(s)
Physical Appearance	Reddish-brown to brown powder	[2] [4]
Solubility	Soluble in water and ethanol; slightly soluble in acetone; insoluble in benzene and xylene.	[4] [5] [9]
Melting Point	230°C (Decomposes)	[10]
Chemical Class	Disazo Dye	[1] [4]
Light Fastness	1 (Poor)	[4] [9]
pH Stability	Stable in neutral to slightly acidic solutions.	[2] [10]

Synthesis and Manufacturing Reaction Mechanism

Basic Brown 4 is synthesized via a classic azo coupling reaction.^{[1][11]} The process begins with the tetrazotization of a diamine precursor, 2,4-toluenediamine. This involves reacting two molar equivalents of the diamine with nitrous acid (generated in situ from sodium nitrite and a strong acid like HCl) under cold conditions to form a bis-diazonium salt. This intermediate is highly reactive.

Subsequently, the bis-diazonium salt is coupled with two additional molar equivalents of 2,4-toluenediamine. The coupling reaction is an electrophilic aromatic substitution, where the diazonium ion acts as the electrophile, attacking the electron-rich aromatic ring of the second diamine molecule, typically at the position para to an activating amino group. The result is the formation of the two azo linkages that define the final dye molecule.

Caption: Synthetic workflow for **Basic Brown 4**.

Applications in Research and Industry

The dual characteristics of being colored and cationic make **Basic Brown 4** useful in diverse fields.

Histological and Biological Staining

In histology and cytology, **Basic Brown 4** (as Bismarck Brown R) is valued for its ability to stain anionic tissue components. It is a classic stain for:

- Acid mucins: Stains these glycoproteins a distinct yellow or brown color.^{[12][13]}
- Mast cell granules: The heparin-rich granules of mast cells stain intensely brown.^[12]
- Cartilage: Can be used to highlight cartilage within bone specimens.^[13] It can be used on live cells and is a component of the Papanicolaou stain (PAP stain) used in cytology.^{[12][13]}

Industrial Dyeing

Basic Brown 4 is widely used in industry for coloring various materials.^[10] Its cationic nature gives it a high affinity for substrates with anionic surfaces. Key industrial applications include:

- Textiles: Dyeing of wool, silk, and acrylic fibers.^{[4][10][14]}

- Paper: Coloring paper and jute products.[\[2\]](#)[\[4\]](#)[\[14\]](#)
- Leather: Used extensively in leather dyeing.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Inks: Employed in the manufacturing of printing inks.[\[14\]](#)

Experimental Protocol: Mast Cell Staining in Paraffin Sections

This protocol provides a validated methodology for the visualization of mast cells in formalin-fixed, paraffin-embedded tissue sections. The principle relies on the electrostatic binding of the cationic **Basic Brown 4** dye to the anionic heparin sulfate within mast cell granules.

I. Materials and Reagents

- **Basic Brown 4** Staining Solution:
 - **Basic Brown 4** (C.I. 21010): 0.5 g
 - Distilled Water: 100 mL
 - Glacial Acetic Acid: 0.5 mL
 - Preparation: Dissolve dye in water, filter, then add acid. Stable for 6 months.
- Xylene or xylene substitute
- Ethanol (100%, 95%, 70%)
- Distilled water
- Mounting medium (e.g., resinous)

II. Step-by-Step Methodology

- Deparaffinization and Rehydration: a. Immerse slides in Xylene: 2 changes, 5 minutes each. b. Transfer to 100% Ethanol: 2 changes, 3 minutes each. c. Transfer to 95% Ethanol: 1

change, 3 minutes. d. Transfer to 70% Ethanol: 1 change, 3 minutes. e. Rinse thoroughly in running tap water, then place in distilled water.

- Staining: a. Place slides in the **Basic Brown 4** staining solution. b. Incubate for 5-10 minutes. c. Causality Note: The incubation time may need optimization. Insufficient time leads to weak staining, while excessive time can cause high background noise.
- Differentiation and Dehydration: a. Briefly rinse slides in distilled water to remove excess stain. b. Differentiate with 70% Ethanol for 30-60 seconds, checking microscopically. Mast cells should remain bright reddish-brown while the background becomes lighter. c. Dehydrate quickly through 95% Ethanol (1 minute) and 100% Ethanol (2 changes, 2 minutes each). d. Trustworthiness Check: Proper differentiation is key. Over-differentiation will de-stain the target cells, while under-differentiation will obscure them with background color.
- Clearing and Mounting: a. Clear in Xylene or substitute: 2 changes, 3 minutes each. b. Apply a coverslip using a permanent mounting medium.

III. Expected Results

- Mast Cell Granules: Reddish-brown
- Nuclei: Pale brown or unstained
- Background: Yellowish to light brown

Safety, Toxicology, and Handling

As with any laboratory chemical, proper handling of **Basic Brown 4** is essential. The primary hazards are associated with ingestion and irritation.^{[8][15]}

Hazard Category	Description	Precautionary Measures
Acute Toxicity	Harmful if swallowed. May cause gastrointestinal irritation. [15]	Do not ingest. Wash hands thoroughly after handling. If swallowed, seek immediate medical attention.[15]
Irritation	May cause irritation to eyes, skin, and the respiratory tract. [8][15]	Wear appropriate Personal Protective Equipment (PPE): safety goggles, gloves, and a lab coat. Use in a well-ventilated area or with a fume hood. Avoid generating dust.[8] [15]
Chemical Stability	Stable under normal conditions.[15]	Avoid excess heat and strong oxidizing agents.[15]
Disposal	Dispose of in accordance with local, state, and federal hazardous waste regulations. Do not release into sewer systems.[8]	

Mutagenicity data has been reported for this compound, and it should be handled with the appropriate caution for a substance with possible risks of irreversible effects.[15]

Conclusion

Basic Brown 4 is a historically significant and commercially important disazo dye. Its chemical structure, centered on a conjugated system of azo-linked toluenediamine derivatives, is directly responsible for its reddish-brown color and its utility as a cationic dye. This structure facilitates strong binding to anionic substrates, a principle that underpins its widespread use in both industrial dyeing of textiles and paper and in the specific, high-contrast staining of biological components like mast cell granules in histology. A thorough understanding of its chemical properties, synthesis, and safe handling procedures is paramount for its effective and responsible application in scientific and industrial settings.

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